

commercial suppliers of 3-(Pyrazol-1-yl)-L-alanine

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-(Pyrazol-1-yl)-L-alanine

Cat. No.: B155738

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An In-depth Technical Guide to the Commercial Landscape of **3-(Pyrazol-1-yl)-L-alanine** for Researchers and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **3-(Pyrazol-1-yl)-L-alanine**, a non-canonical amino acid of significant interest in medicinal chemistry and peptide science. We will delve into the commercial supplier landscape, critical quality attributes, and key applications, offering field-proven insights to guide researchers in its procurement and utilization.

Strategic Importance of 3-(Pyrazol-1-yl)-L-alanine

3-(Pyrazol-1-yl)-L-alanine is a structural analog of the natural amino acid L-histidine, where the imidazole ring is replaced by a pyrazole moiety. This seemingly subtle substitution has profound implications for its chemical and biological properties. The pyrazole ring system is a cornerstone in medicinal chemistry, with derivatives exhibiting a wide array of biological activities, including anti-inflammatory, anticancer, and antimicrobial properties[1][2]. The first natural pyrazole, 1-pyrazolyl-alanine, was isolated from watermelon seeds, highlighting its presence in nature[1]. Its incorporation into peptides and small molecules allows for the modulation of pharmacological profiles, making it a valuable tool for drug discovery professionals.

Caption: Structural relationship between L-Histidine and its analog.

The Commercial Supplier Landscape

Sourcing high-quality **3-(Pyrazol-1-yl)-L-alanine** is the foundational step for any research program. The compound is available from a range of suppliers, often in different forms, purities, and quantities. It is crucial to select a supplier and product form that aligns with the specific experimental requirements.

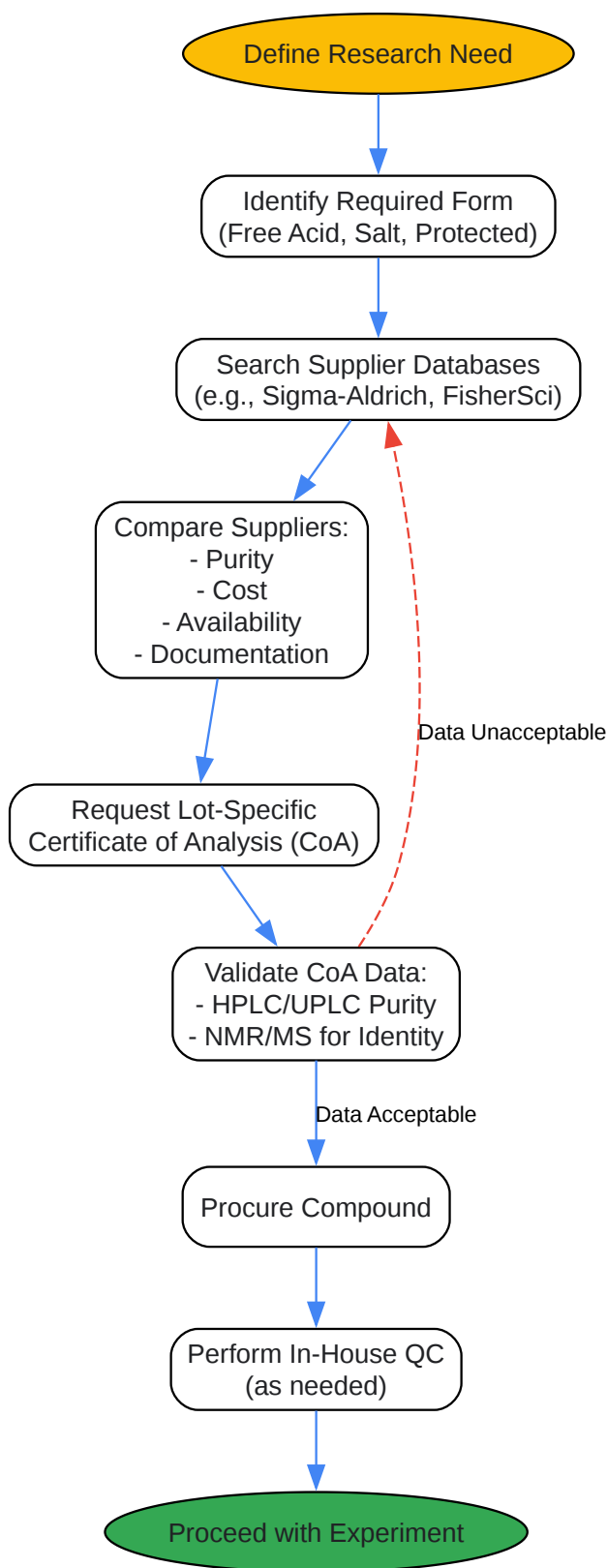
Key Commercial Forms:

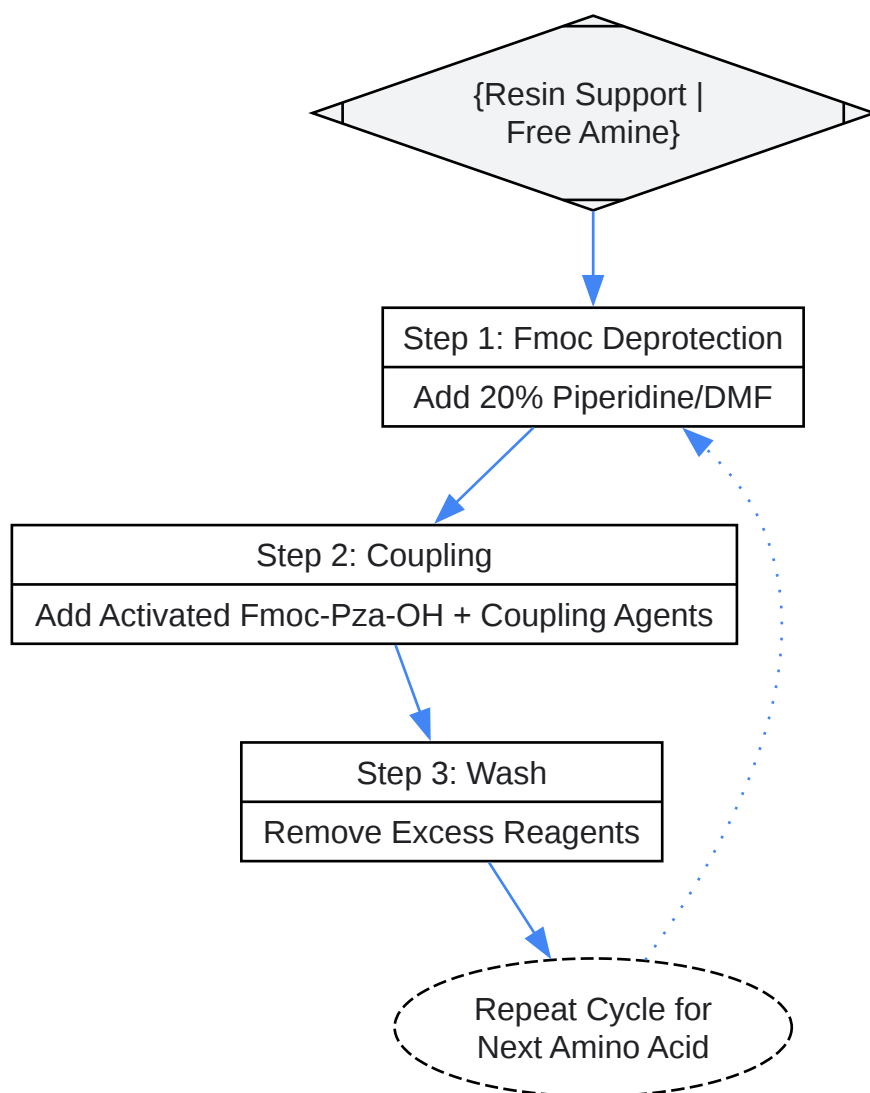
- Free Amino Acid (L-form): The parent compound, suitable for various synthetic modifications or direct use in certain biological assays.
- Dihydrochloride Salt (2HCl): Often supplied as a more stable, crystalline solid, which can be advantageous for handling and long-term storage.
- N-Protected Derivatives (N-Boc, N-Cbz): These forms are essential for solid-phase or solution-phase peptide synthesis, preventing unwanted reactions at the alpha-amino group.
[\[3\]](#)[\[4\]](#)
- Isotopically Labeled (e.g., -d3): Deuterated versions are available for use as internal standards in mass spectrometry-based quantitative studies.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Comparative Supplier Overview

The following table summarizes offerings from prominent commercial suppliers. Researchers should always request a lot-specific Certificate of Analysis (CoA) to verify purity and identity before use.

Supplier	Product Name/Variant	CAS Number	Purity	Available Quantities	Notes
Sigma-Aldrich	3-PYRAZOL-1-YL-L-ALANINE 2HCL	N/A (for salt)	97%	250 mg	Supplied by partner AstaTech, Inc.
Sigma-Aldrich	L-N-BOC-3-PYRAZOL-1-YL-ALANINE	21012-18-0	97%	Custom	Supplied by partner AstaTech, Inc.
LGC Standards	3-(1H-Pyrazol-1-yl)alanine	2734-48-7	Neat	50 mg, 250 mg, 500 mg	Sold as a reference standard.[9]
Santa Cruz Biotechnology	3-(1-Pyrazolyl)-L-alanine	2734-48-7	≥95%	Custom	For research use only.[10]
Fisher Scientific	3-(1H-Pyrazol-1-yl)alanine-d3	2468771-07-3	N/A	5 mg	Deuterated standard from Toronto Research Chemicals (TRC).[5]
Oakwood Chemical	L-N-Boc-3-pyrazol-1-ylalanine	21012-18-0	N/A	250 mg	Boc-protected version for synthesis.[3]
LookChem	3-(Pyrazol-1-yl)-L-alanine	2734-48-7	95-97%	Various	Marketplace listing multiple suppliers.[11]





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Sources

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- To cite this document: BenchChem. [commercial suppliers of 3-(Pyrazol-1-yl)-L-alanine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b155738#commercial-suppliers-of-3-pyrazol-1-yl-l-alanine]

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